

Personal protective equipment for handling 4,5-Dibromothiophene-2-carboxylic acid

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Compound of Interest

Compound Name: 4,5-Dibromothiophene-2-carboxylic acid

Cat. No.: B180768

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Essential Safety and Handling Guide for 4,5-Dibromothiophene-2-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **4,5-Dibromothiophene-2-carboxylic acid**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Safety Data Summary

The following table summarizes the known hazard information for **4,5-Dibromothiophene-2-carboxylic acid** and related compounds. Due to the limited availability of specific toxicological data for this compound, information for the closely related 2-Thiophenecarboxylic acid and the hazardous component, Bromine, are included for a more comprehensive risk assessment.

Parameter	4,5-Dibromothiophene-2-carboxylic acid	2-Thiophenecarboxylic acid (Analog)	Bromine
Physical Form	Solid	Solid	Liquid/Gas
GHS Pictogram	GHS07 (Irritant, Harmful)	GHS07 (Irritant, Harmful)	GHS05 (Corrosion), GHS06 (Toxic), GHS08 (Health Hazard), GHS09 (Environmental Hazard)
GHS Hazard Statements	H302: Harmful if swallowed H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H302: Harmful if swallowed H312: Harmful in contact with skin H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	H314: Causes severe skin burns and eye damage H330: Fatal if inhaled
Signal Word	Warning	Warning	Danger
Acute Toxicity (Oral)	Category 4	LD50 (Rat): 1500 mg/kg	-
Acute Toxicity (Dermal)	Not available	LD50 (Rabbit): 1400 mg/kg	-
Occupational Exposure Limits (8-hour TWA)	Not established	Not established	OSHA PEL: 0.1 ppm NIOSH REL: 0.1 ppm ACGIH TLV: 0.1 ppm[1]
Short-Term Exposure Limit (STEL)	Not established	Not established	NIOSH: 0.3 ppm (15 min) ACGIH: 0.2 ppm (15 min)[1]

Operational Plan: Safe Handling

1. Engineering Controls:

- All work with **4,5-Dibromothiophene-2-carboxylic acid** solid or its solutions must be conducted in a certified chemical fume hood to minimize inhalation exposure.[\[2\]](#)
- Ensure that an eyewash station and an emergency shower are readily accessible in the immediate work area.[\[2\]](#)[\[3\]](#)

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Chemical safety goggles are mandatory.[\[4\]](#) A face shield should be worn in conjunction with goggles when there is a risk of splashing.[\[2\]](#)[\[5\]](#)
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) must be worn.[\[4\]](#) Inspect gloves for any signs of degradation or punctures before use.
- Body Protection: A lab coat is required.[\[6\]](#) When handling larger quantities, a chemical-resistant apron should also be worn.[\[2\]](#)
- Footwear: Closed-toe shoes are mandatory in the laboratory.

3. Step-by-Step Handling Procedure:

- Preparation:
 - Designate a specific area within the fume hood for the handling of this compound.
 - Ensure all necessary equipment (spatulas, glassware, etc.) is clean and readily available.
 - Have appropriate spill cleanup materials (e.g., absorbent pads, neutralizer for acids) available in the fume hood.[\[2\]](#)
- Weighing and Transfer:
 - Handle the solid compound with care to avoid generating dust.[\[2\]](#)

- Use a spatula for transfers.
- If preparing a solution, slowly add the solid to the solvent with stirring. Be aware that dissolving some organic acids can be exothermic.
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Wash hands thoroughly with soap and water after removing gloves.

4. Emergency Procedures:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes at an eyewash station, holding the eyelids open.^[7] Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing and flush the affected area with large amounts of water for at least 15 minutes.^[2] Use an emergency shower if the contact area is large. Seek medical attention.
- Inhalation: Move the affected individual to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.
- Spill: For small spills within the fume hood, use an appropriate absorbent material and decontaminate the area. For larger spills, evacuate the area and follow your institution's emergency spill response procedures.

Disposal Plan

4,5-Dibromothiophene-2-carboxylic acid is a halogenated organic compound and must be disposed of as hazardous waste.

1. Waste Segregation:

- All solid waste contaminated with this compound (e.g., weighing paper, gloves, absorbent pads) must be placed in a designated, sealed hazardous waste container for halogenated organic solids.
- Solutions containing this compound must be collected in a separate, clearly labeled hazardous waste container for halogenated organic liquids.
- Do not mix halogenated waste with non-halogenated waste streams.

2. Labeling:

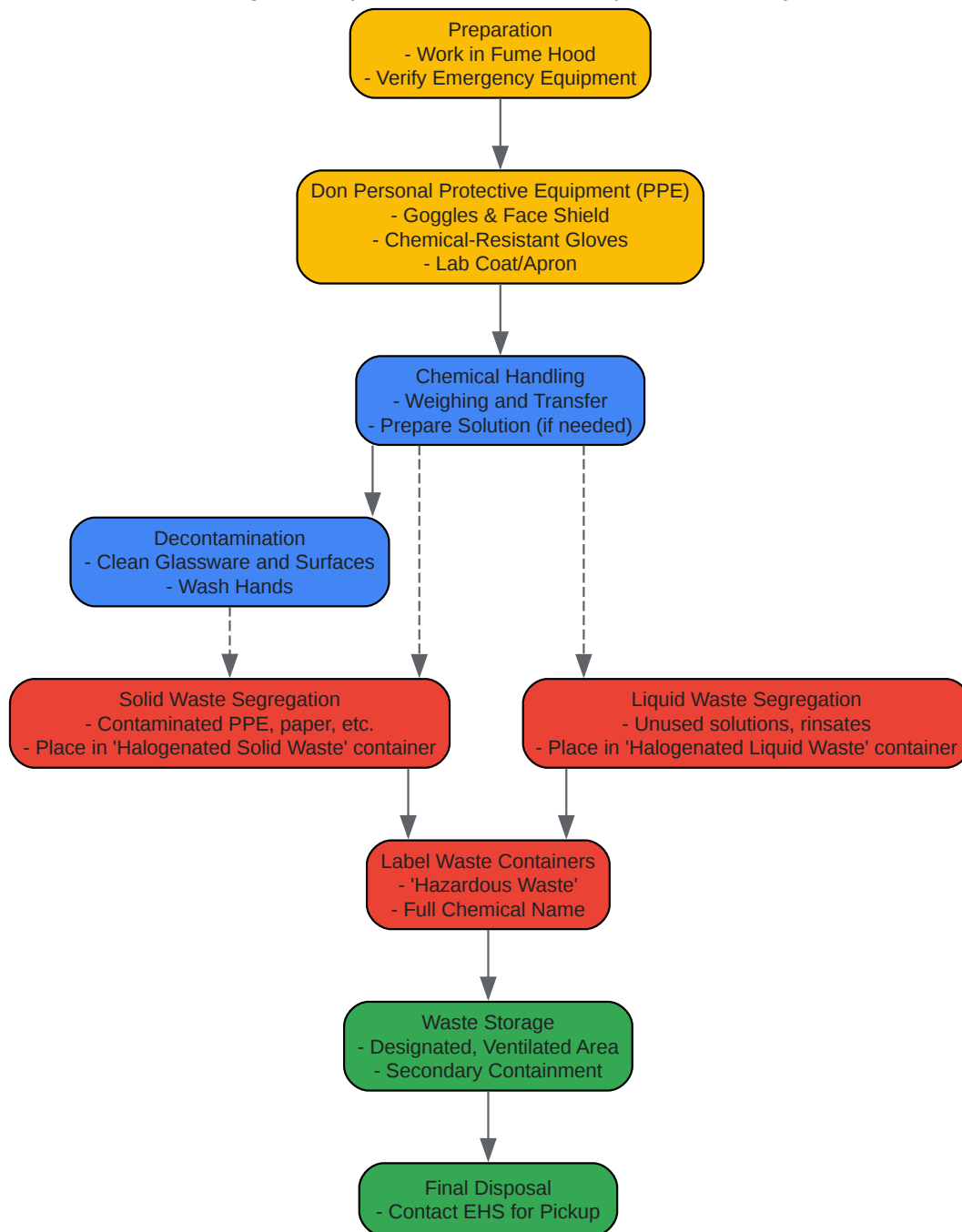
- All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: **"4,5-Dibromothiophene-2-carboxylic acid"**.
- Indicate the approximate concentration and quantity of the waste.

3. Storage and Disposal:

- Store waste containers in a designated, well-ventilated, and secondary containment area.
- Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) department.

Workflow for Safe Handling and Disposal

Safe Handling and Disposal of 4,5-Dibromothiophene-2-carboxylic Acid

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Caption: Workflow for the safe handling and disposal of **4,5-Dibromothiophene-2-carboxylic acid**.

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